A Technical Guide to the Spectral Analysis of 2-(3,4-Dimethoxyphenyl)acetohydrazide

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Compound of Interest

Compound Name:	*2-(3,4-Dimethoxyphenyl)acetohydrazide*
CAS No.:	*60075-23-2*
Cat. No.:	*B1296298*

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Introduction

2-(3,4-Dimethoxyphenyl)acetohydrazide is a versatile chemical intermediate, playing a crucial role in the synthesis of various heterocyclic compounds with potential pharmacological activities. Its structural elucidation is paramount for ensuring the integrity of subsequent research and development. This technical guide provides an in-depth analysis of the spectral data of **2-(3,4-Dimethoxyphenyl)acetohydrazide**, offering researchers, scientists, and drug development professionals a comprehensive reference for its characterization using Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The methodologies and interpretations presented herein are grounded in established principles of analytical chemistry, providing a robust framework for the unambiguous identification and quality control of this compound.

Molecular Structure

The foundational step in spectral analysis is a thorough understanding of the molecule's structure. **2-(3,4-Dimethoxyphenyl)acetohydrazide** comprises a 3,4-dimethoxyphenyl ring

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connected to an acetohydrazide moiety. This structure gives rise to characteristic signals in various spectroscopic techniques.

Figure 1: Chemical structure of **2-(3,4-Dimethoxyphenyl)acetohydrazide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **2-(3,4-Dimethoxyphenyl)acetohydrazide** are detailed below.

^{1}H NMR Spectroscopy

The proton NMR spectrum provides information about the different types of protons and their neighboring environments.

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.5 - 9.5	br s	1H	-NH-
~6.8	m	3H	Ar-H
~4.2	br s	2H	$-NH_2$
~3.8	s	6H	$-OCH_3$
~3.4	s	2H	$-CH_2-$

Interpretation:

- -NH- and $-NH_2$ Protons: The hydrazide protons (-NH- and $-NH_2$) are expected to appear as broad singlets due to quadrupole broadening and chemical exchange. Their chemical shifts can vary depending on the solvent and concentration.
- Aromatic Protons (Ar-H): The three protons on the dimethoxyphenyl ring will likely appear as a multiplet around 6.8 ppm. The exact splitting pattern will depend on their coupling with each other.

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- Methoxy Protons (-OCH_3): The two methoxy groups are chemically equivalent and will therefore appear as a sharp singlet, integrating to six protons, at approximately 3.8 ppm.
- Methylene Protons (-CH_2-): The methylene protons adjacent to the aromatic ring and the carbonyl group will appear as a singlet at around 3.4 ppm.

^{13}C NMR Spectroscopy

The carbon-13 NMR spectrum reveals the number of unique carbon environments in the molecule.

Chemical Shift (δ, ppm)	Assignment
~170	C=O
~149	Ar-C-O
~148	Ar-C-O
~128	Ar-C
~121	Ar-CH
~112	Ar-CH
~111	Ar-CH
~56	-OCH_3
~41	-CH_2-

Interpretation:

- Carbonyl Carbon (C=O): The carbonyl carbon of the hydrazide group is the most deshielded and is expected to resonate at the lowest field, around 170 ppm.
- Aromatic Carbons (Ar-C, Ar-CH): The aromatic carbons will appear in the region of 110-150 ppm. The carbons attached to the oxygen atoms will be the most deshielded in this region.
- Methoxy Carbons (-OCH_3): The two equivalent methoxy carbons will have a characteristic signal around 56 ppm.

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- Methylene Carbon (-CH_2-): The methylene carbon will appear at a higher field, around 41 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Wavenumber (cm^{-1})	Intensity	Assignment
3300 - 3400	Strong, Broad	N-H stretching (hydrazide)
3000 - 3100	Medium	C-H stretching (aromatic)
2850 - 3000	Medium	C-H stretching (aliphatic)
~1650	Strong	C=O stretching (amide I)
~1600	Medium	C=C stretching (aromatic)
~1515	Strong	N-H bending (amide II)
~1260	Strong	C-O stretching (aryl ether)
~1030	Strong	C-O stretching (aryl ether)

Interpretation:

- N-H Stretching: The broad and strong absorption band in the 3300-3400 cm^{-1} region is a clear indication of the N-H stretching vibrations of the primary and secondary amine groups in the hydrazide moiety.
- C=O Stretching: A strong absorption peak around 1650 cm^{-1} is characteristic of the carbonyl (C=O) stretching vibration of the amide group (Amide I band).
- N-H Bending: The peak around 1515 cm^{-1} corresponds to the N-H bending vibration (Amide II band).
- C-O Stretching: The strong bands at approximately 1260 cm^{-1} and 1030 cm^{-1} are due to the asymmetric and symmetric C-O stretching of the aryl ether groups (methoxy groups).

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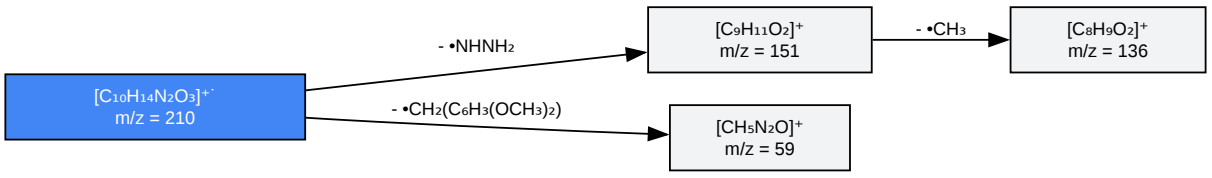
- Aromatic and Aliphatic C-H Stretching: The absorptions in the 3000-3100 cm^{-1} and 2850-3000 cm^{-1} regions correspond to the C-H stretching vibrations of the aromatic ring and the aliphatic methylene and methoxy groups, respectively.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural confirmation. For **2-(3,4-Dimethoxyphenyl)acetohydrazide** ($C_{10}H_{14}N_2O_3$), the expected molecular weight is approximately 210.23 g/mol .

Expected Fragmentation Pattern:

Electron ionization (EI) would likely lead to the following key fragmentation pathways:



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Figure 2: Proposed mass fragmentation pathway for **2-(3,4-Dimethoxyphenyl)acetohydrazide**.

Interpretation:

- Molecular Ion Peak ($[M]^{+\cdot}$): The molecular ion peak is expected at m/z 210.
- Base Peak: A prominent peak at m/z 151 is anticipated, corresponding to the stable 3,4-dimethoxybenzyl cation, formed by the cleavage of the C-C bond between the methylene group and the carbonyl group.
- Other Fragments: Another significant fragment could be observed at m/z 136, resulting from the loss of a methyl radical from the m/z 151 fragment. A fragment at m/z 59, corresponding to the acetohydrazide radical cation, may also be present.

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Experimental Protocols

Synthesis of **2-(3,4-Dimethoxyphenyl)acetohydrazide**

A reliable method for the synthesis of **2-(3,4-Dimethoxyphenyl)acetohydrazide** involves the hydrazinolysis of the corresponding ester, methyl 2-(3,4-dimethoxyphenyl)acetate.

Materials:

- Methyl 2-(3,4-dimethoxyphenyl)acetate
- Hydrazine hydrate (80%)
- Ethanol
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Beaker
- Büchner funnel

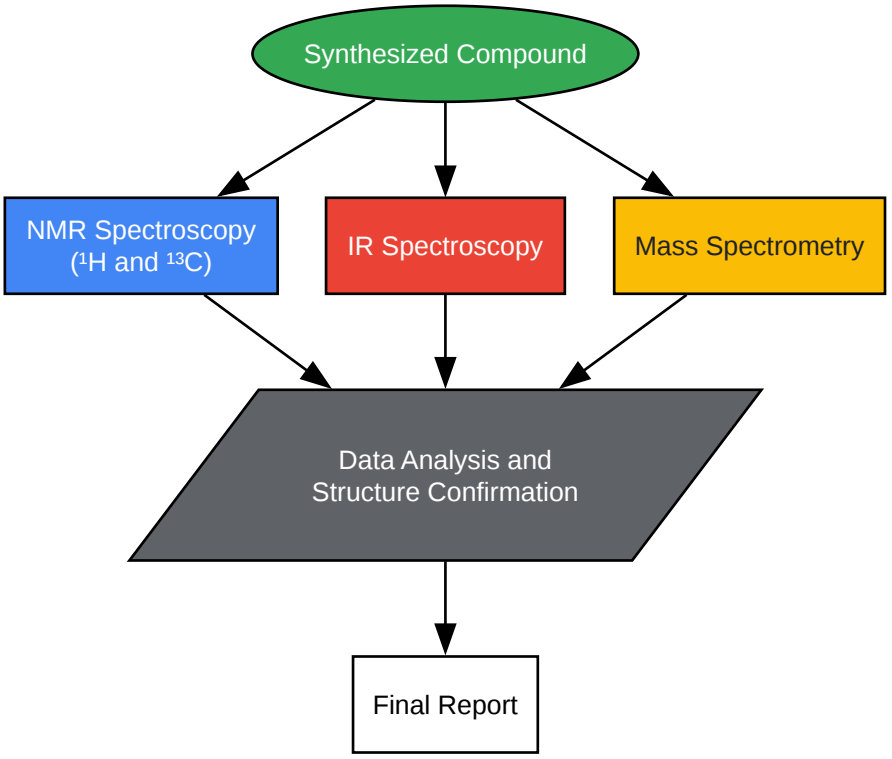
Procedure:

- Dissolve methyl 2-(3,4-dimethoxyphenyl)acetate (1 equivalent) in ethanol in a round-bottom flask.
- Add hydrazine hydrate (3-5 equivalents) to the solution.
- Reflux the reaction mixture for 4-6 hours with constant stirring.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Pour the mixture into cold water to precipitate the product.

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- Filter the solid product using a Büchner funnel and wash with cold water.
- Recrystallize the crude product from ethanol to obtain pure **2-(3,4-Dimethoxyphenyl)acetohydrazide**.

Spectroscopic Characterization Workflow



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Figure 3: Workflow for the spectroscopic characterization of **2-(3,4-Dimethoxyphenyl)acetohydrazide**.

Conclusion

The comprehensive spectral analysis outlined in this guide provides a robust framework for the unequivocal identification and characterization of **2-(3,4-Dimethoxyphenyl)acetohydrazide**. The predicted ^{1}H NMR, ^{13}C NMR, IR, and Mass spectral data, along with their detailed interpretations, serve as a valuable reference for researchers in the fields of synthetic chemistry and drug discovery. Adherence to the described synthetic and analytical protocols

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will ensure the quality and integrity of this important chemical intermediate for its diverse applications.

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